

A Cross-Species Examination of Remacemide Pharmacokinetics: A Comparative Guide

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Compound of Interest

Compound Name: Remacemide

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This guide provides a comparative analysis of the pharmacokinetic properties of **remacemide**, a neuroprotective agent with antagonist activity at the N-methyl-D-aspartate (NMDA) receptor, across various species. Understanding the absorption, distribution, metabolism, and excretion (ADME) of **remacemide** and its primary active metabolite, desglycynyl **remacemide** (FPL 12495), is crucial for the interpretation of preclinical data and the design of clinical trials. This document summarizes key quantitative pharmacokinetic parameters and details the experimental methodologies utilized in their determination.

Data Presentation: A Comparative Overview

The pharmacokinetic profile of **remacemide** and its active desglycynyl metabolite exhibits linear kinetics.^[1] The following table summarizes the available pharmacokinetic parameters for **remacemide** and its active desglycynyl metabolite in humans. While preclinical studies have been conducted in rats and rhesus monkeys, specific quantitative data for key pharmacokinetic parameters in these species are not readily available in the public domain.^{[2][3][4]}

Table 1: Pharmacokinetic Parameters of **Remacemide** and its Desglycynyl Metabolite in Humans

Parameter	Remacemide	Desglycinylnyl Remacemide	Species	Administration	Dose	Notes	Reference
Half-life (t _{1/2})	3.29 ± 0.68 h	14.72 ± 2.82 h	Human (Healthy Males)	Single Oral	300 mg	-	[5]
2.69 ± 0.33 h	9.61 ± 5.51 h	Human (Healthy Males)	Single Oral	300 mg	Co-administered with phenobarbitone		
Clearance (CL/F)	1.25 ± 0.32 L/kg/h	-	Human (Healthy Males)	Single Oral	300 mg	-	
2.09 ± 0.53 L/kg/h	-	Human (Healthy Males)	Single Oral	300 mg	Co-administered with phenobarbitone		
AUC	-	1532 ± 258 ng·h/mL	Human (Healthy Males)	Single Oral	300 mg	-	
-	533 ± 281 ng·h/mL	Human (Healthy Males)	Single Oral	300 mg	Co-administered with phenobarbitone		

AUC: Area under the plasma concentration-time curve. Data presented as mean ± standard deviation.

The Central Role of the Desglycinylnyl Metabolite

A significant aspect of **remacemide**'s pharmacology is its metabolism to the desglycinyll derivative, FPL 12495. This metabolite is a more potent NMDA receptor antagonist than the parent compound and is considered to be responsible for a substantial portion of **remacemide**'s anticonvulsant and neuroprotective effects. Studies have shown that FPL 12495 is the major pharmacologically active species formed from **remacemide** in rats. Therefore, a thorough assessment of **remacemide**'s in vivo activity necessitates a clear understanding of the pharmacokinetics of this key metabolite.

Experimental Protocols

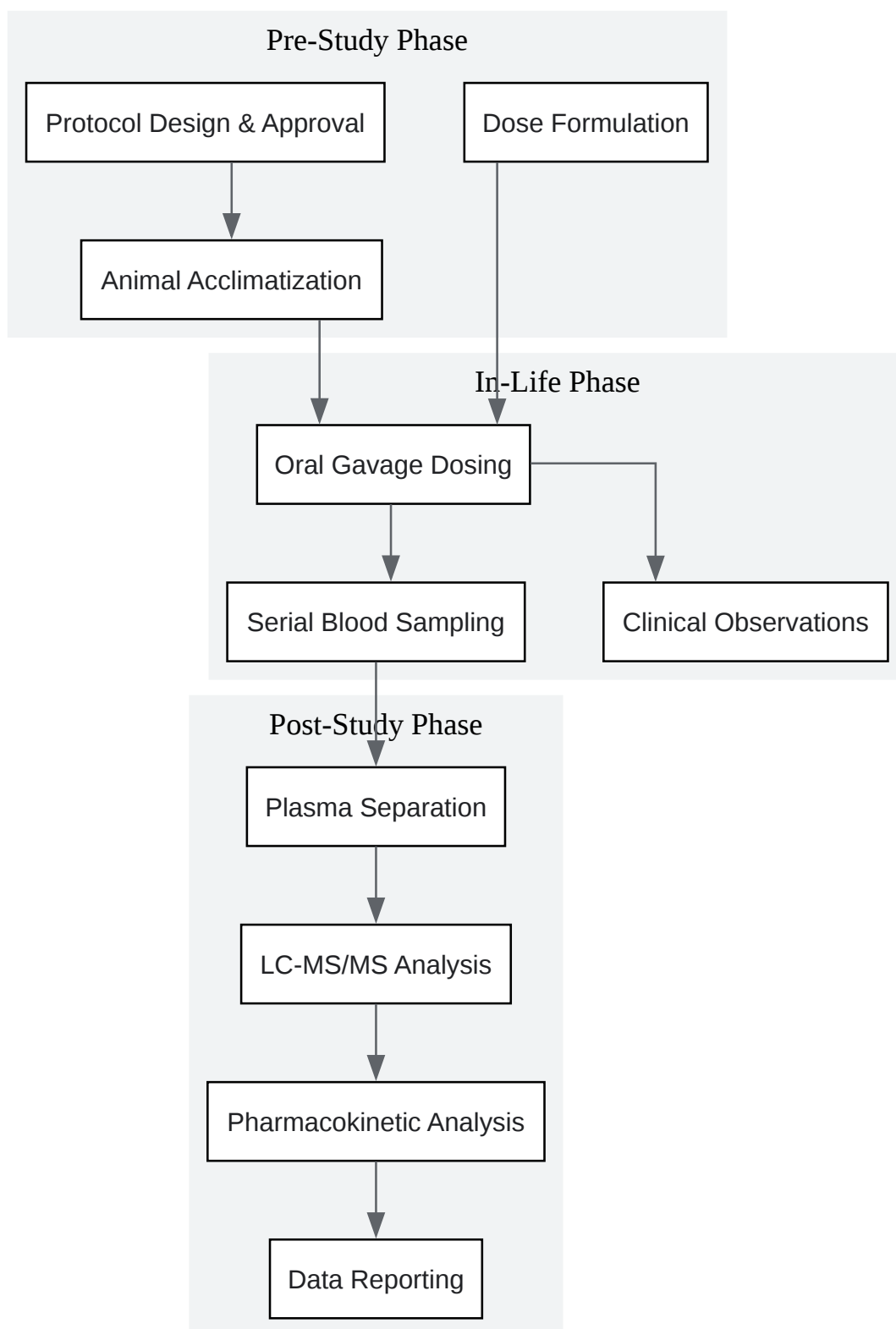
Detailed methodologies are essential for the accurate interpretation and comparison of pharmacokinetic data. Below are the protocols for the key human study cited.

Human Pharmacokinetic Study Protocol

- **Study Design:** A study was conducted in healthy adult male volunteers to evaluate the pharmacokinetic interaction between **remacemide** hydrochloride and phenobarbitone.
- **Drug Administration:** Subjects received a single oral dose of 300 mg of **remacemide** hydrochloride.
- **Blood Sampling:** Venous blood samples were collected at 0, 0.5, 1, 1.5, 2, 4, 6, 8, 10, 12, 24, 30, and 36 hours post-dose for the analysis of **remacemide** and its desglycinyll metabolite concentrations in plasma.
- **Analytical Method:** Plasma concentrations of **remacemide** and its desglycinyll metabolite were determined using a validated analytical method. The calibration range for the assay was 10–500 ng/mL for both analytes, with a limit of quantification of 10 ng/mL.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for a preclinical oral pharmacokinetic study.



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Caption: Workflow of a typical preclinical oral pharmacokinetic study.

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